

The Solubility of Disulfo-ICG-DBCO Disodium in DMSO: A Technical Guide

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Compound of Interest

Compound Name: *Disulfo-ICG-DBCO disodium*

Cat. No.: *B15555134*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **Disulfo-ICG-DBCO disodium** salt in dimethyl sulfoxide (DMSO), a critical parameter for the effective design and execution of experiments in diagnostics, imaging, and drug delivery. While specific quantitative solubility data for **Disulfo-ICG-DBCO disodium** in DMSO is not readily available in public literature, this document provides solubility information for structurally related compounds and a comprehensive protocol for determining solubility.

Comparative Solubility of ICG Analogs in DMSO

The solubility of indocyanine green (ICG) and its derivatives can be influenced by modifications to the core structure. The addition of sulfonate groups, as in Disulfo-ICG-DBCO, typically enhances aqueous solubility; however, its effect on solubility in organic solvents like DMSO can vary. The table below presents available solubility data for closely related analogs to provide a reference point for researchers.

Compound	Molecular Weight	Solubility in DMSO	Concentration (mM)	Notes
ICG-DBCO	989.25 g/mol	50 mg/mL[1]	50.54 mM[1]	Requires sonication. Hygroscopic DMSO can significantly impact solubility. [1]
Indocyanine Green (ICG)	775.0 g/mol	~10 mg/mL[2]	~12.9 mM	-

Experimental Protocol: Determining Solubility in DMSO

The following protocol outlines a general method for determining the solubility of **Disulfo-ICG-DBCO disodium** in DMSO. This procedure is designed to establish a clear, usable stock solution and to ascertain an approximate solubility limit.

Materials:

- **Disulfo-ICG-DBCO disodium** salt
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Bath sonicator
- Analytical balance
- Calibrated pipettes
- Clear glass vials

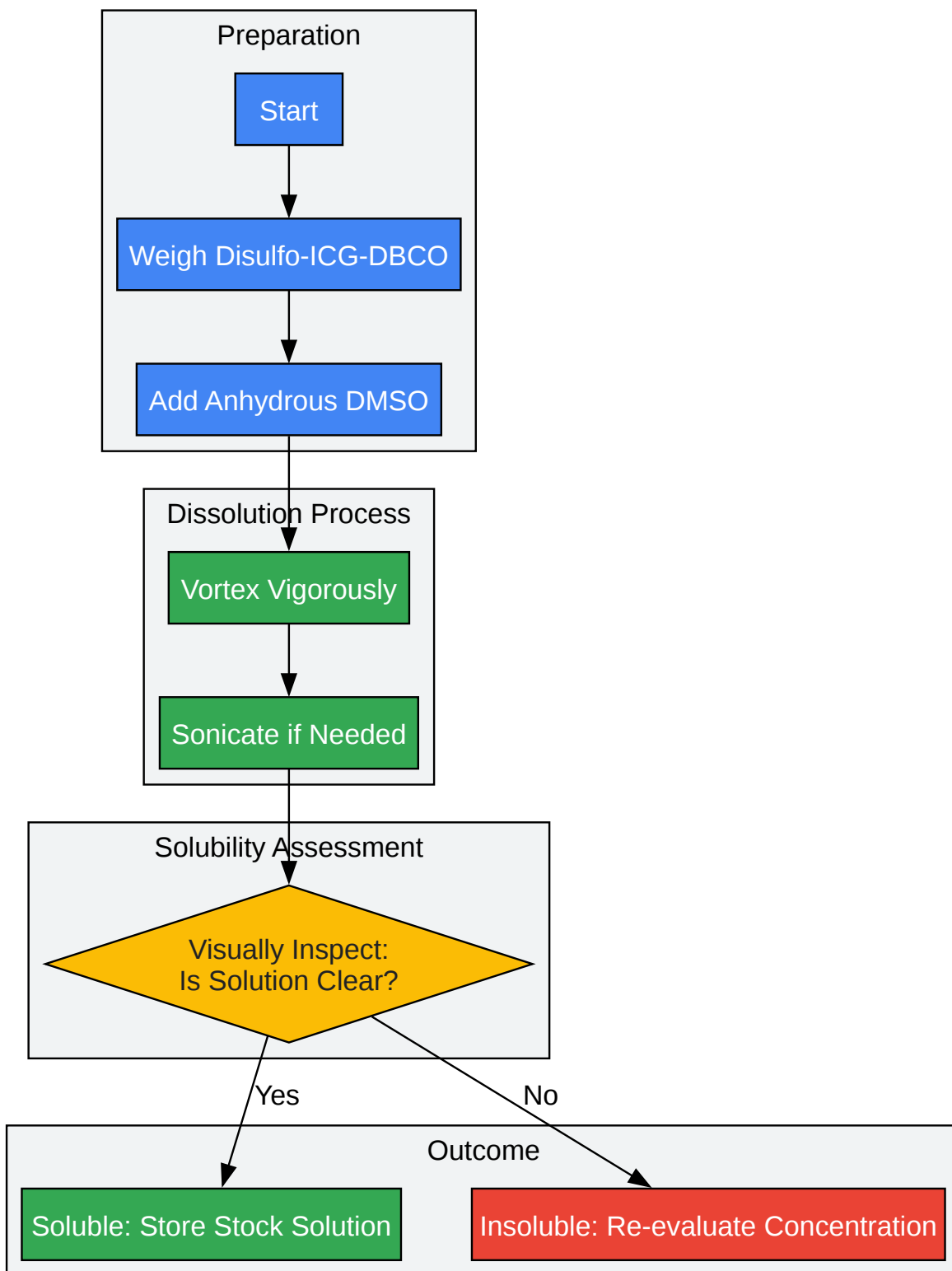
Procedure:

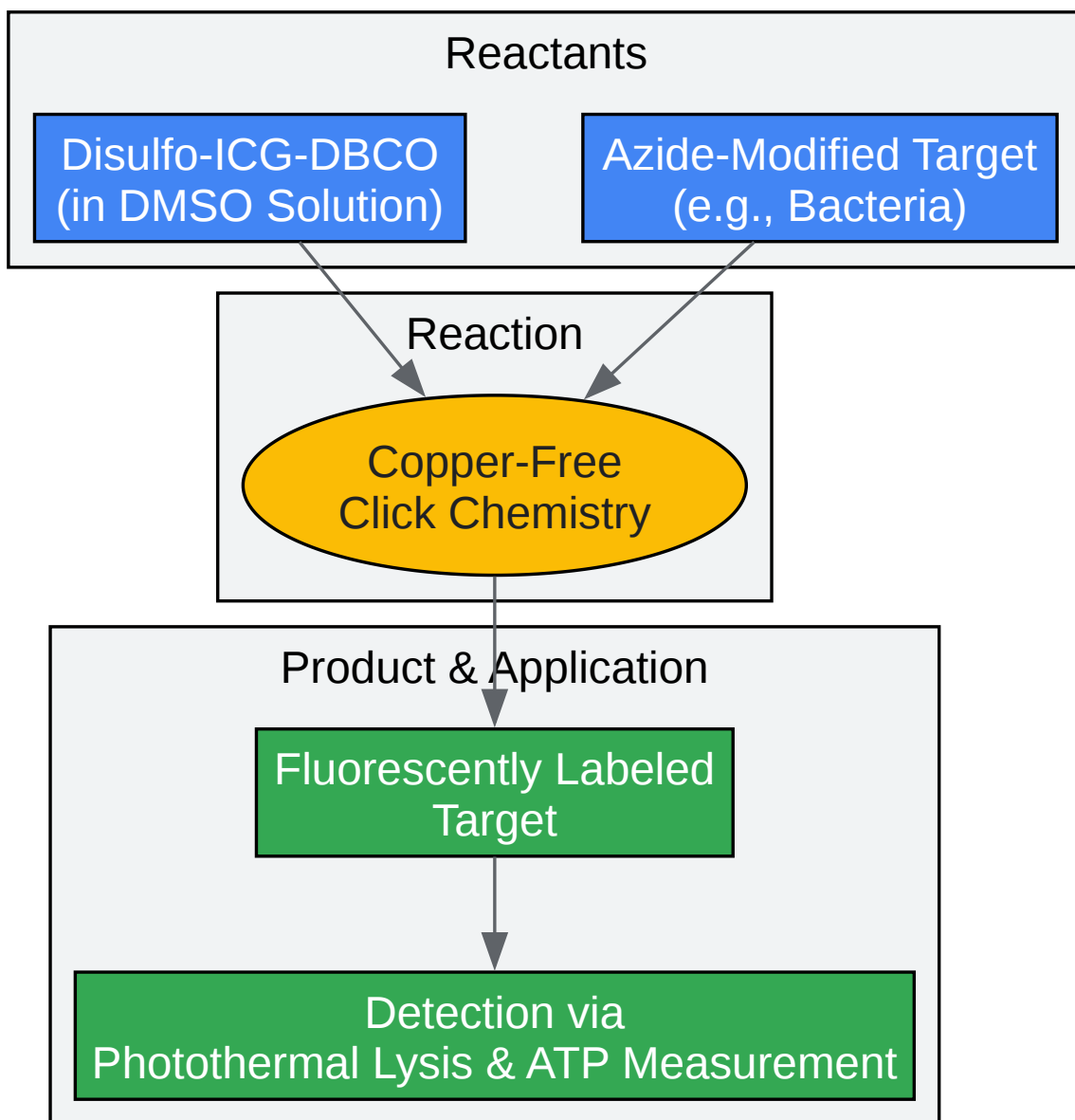
- Preparation:
 - Equilibrate the **Disulfo-ICG-DBCO disodium** salt vial to room temperature before opening to prevent condensation of moisture.
 - Use anhydrous DMSO or a freshly opened bottle to minimize the impact of water, which can affect the solubility of hygroscopic compounds.
- Initial Stock Solution Preparation (Example for 10 mg/mL):
 - Accurately weigh 1 mg of **Disulfo-ICG-DBCO disodium** salt into a clean, dry vial.
 - Add 100 μ L of DMSO to the vial. This creates a target concentration of 10 mg/mL.
 - Cap the vial tightly.
- Dissolution:
 - Vortex the mixture vigorously for 1-2 minutes.
 - Visually inspect the solution against a light source for any undissolved particulate matter.
 - If particulates remain, place the vial in a bath sonicator for 5-10 minutes. Caution: Avoid excessive heating of the sample, as this can degrade the compound.
 - Repeat visual inspection. If the solution is clear, the compound is soluble at this concentration.
- Determining Maximum Solubility (If Necessary):
 - If the initial solution is clear, incrementally add small, pre-weighed amounts of the compound to the solution.
 - After each addition, repeat the vortexing and sonication steps until the compound no longer dissolves and a persistent precipitate or suspension is observed.
 - The highest concentration at which the compound fully dissolves is the approximate solubility limit.

- Storage of Stock Solution:
 - Once dissolved, store the stock solution in a tightly sealed vial, protected from light.
 - For long-term storage, it is recommended to store at -20°C or -80°C. MedChemExpress suggests that ICG-DBCO stock solutions are stable for 6 months at -80°C and 1 month at -20°C when protected from light.[\[1\]](#)

Workflow for Stock Solution Preparation and Solubility Assessment

The following diagram illustrates the logical workflow for preparing a stock solution of **Disulfo-ICG-DBCO disodium** in DMSO and assessing its solubility.





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